

# Synthesis of 3-Hydroxy-4-iodopyridine: A Technical Guide

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## Compound of Interest

Compound Name: 4-Iodopyridin-3-ol

Cat. No.: B063117

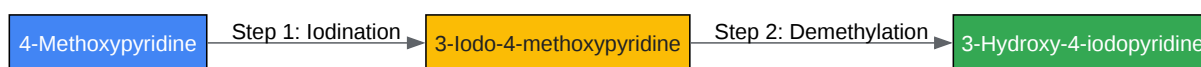
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of a viable synthetic route to 3-hydroxy-4-iodopyridine, a valuable building block in medicinal chemistry and drug development. The synthesis involves a two-step process commencing with the iodination of 4-methoxypyridine followed by demethylation of the resulting intermediate. This document furnishes detailed experimental protocols, quantitative data, and visual representations of the synthetic pathway to aid in its practical application.

## Synthetic Strategy

The synthesis of 3-hydroxy-4-iodopyridine is accomplished through a two-step sequence. The first step involves the regioselective iodination of 4-methoxypyridine at the 3-position to yield 3-iodo-4-methoxypyridine. The subsequent step is the demethylation of this intermediate to afford the target compound, 3-hydroxy-4-iodopyridine.



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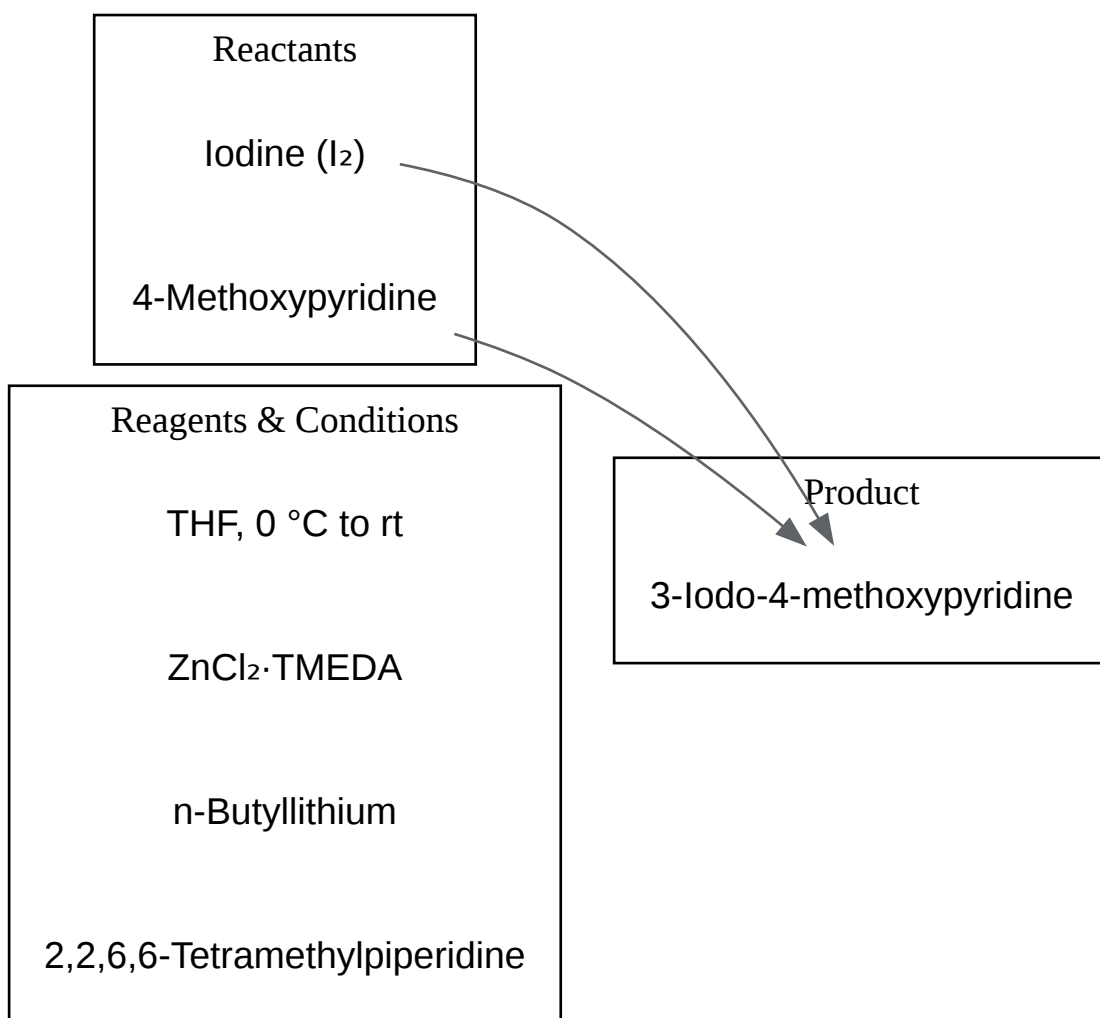
Caption: Overall synthetic pathway for 3-hydroxy-4-iodopyridine.

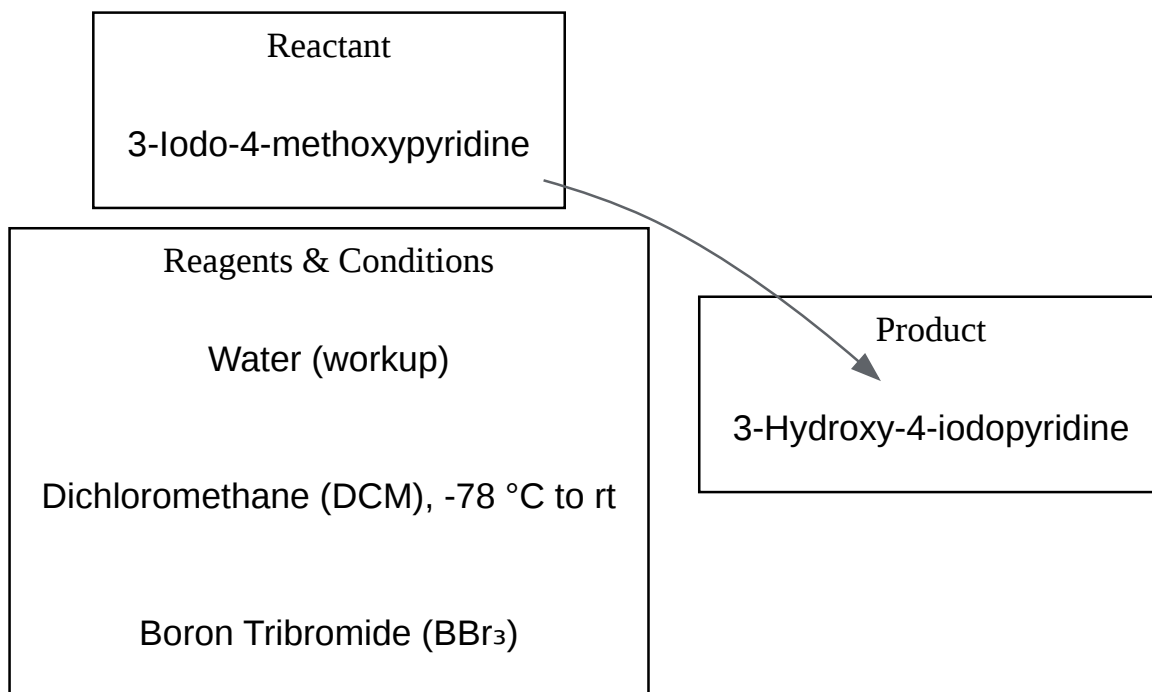
## Experimental Protocols

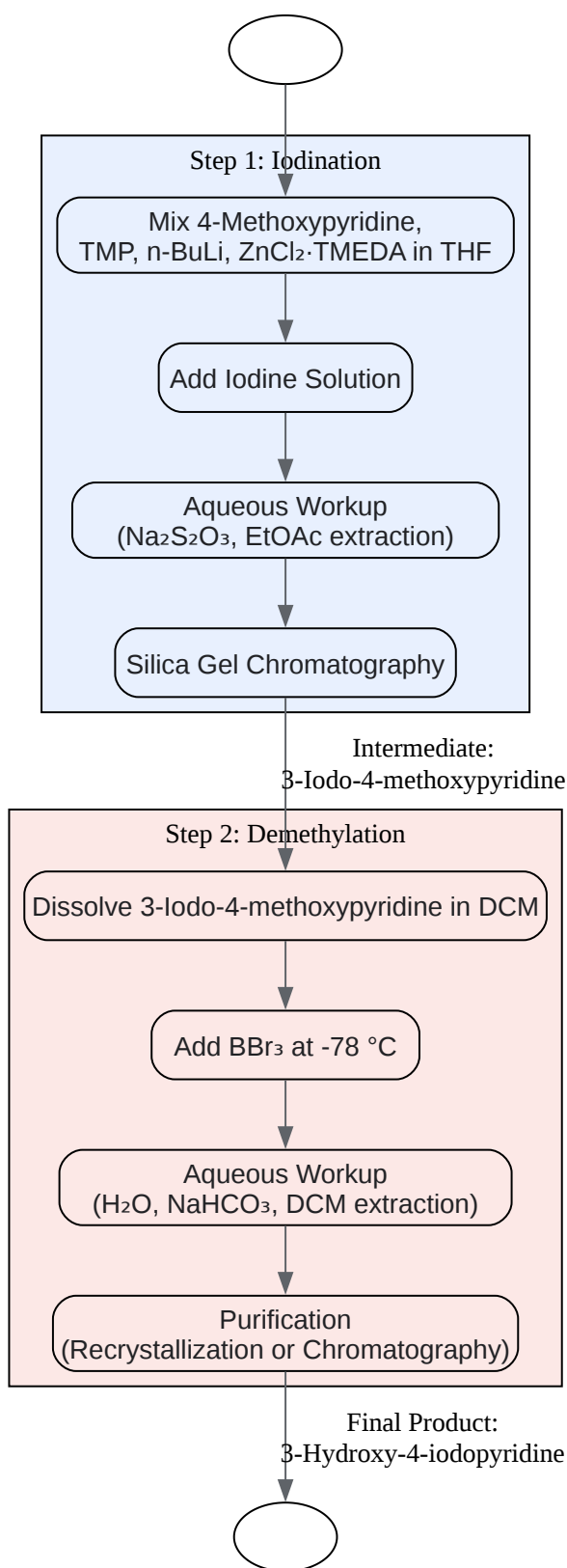
### Step 1: Synthesis of 3-Iodo-4-methoxypyridine

This procedure outlines the regioselective iodination of 4-methoxypyridine.[\[1\]](#)

Reaction Scheme:







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## References

- 1. [tus.elsevierpure.com](https://tus.elsevierpure.com) [[tus.elsevierpure.com](https://tus.elsevierpure.com)]
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